Fmoc-Arg(Pbf)-Gly-OH safety data sheet

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Compound of Interest	
Compound Name:	*Fmoc-Arg(Pbf)-Gly-OH*
CAS No.:	*660846-80-0*
Cat. No.:	*B2656087*

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Technical Guide: Fmoc-Arg(Pbf)-Gly-OH

Safety Data, Strategic Application, and Handling Protocols

Introduction: The Strategic Dipeptide

In the landscape of Solid Phase Peptide Synthesis (SPPS), **Fmoc-Arg(Pbf)-Gly-OH** is not merely a building block; it is a tactical solution to a specific chemical failure mode. While Arginine (Arg) and Glycine (Gly) are standard amino acids, their sequential coupling on a resin surface is fraught with a specific risk: Diketopiperazine (DKP) formation.[1]

This guide integrates the Safety Data Sheet (SDS) parameters with high-level application science, explaining why this pre-formed dipeptide is essential for preserving yield in glycine-containing C-terminal sequences.

Chemical Identity & Physicochemical Properties

Reference Data for CAS 660846-80-0

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Parameter	Specification
Chemical Name	N-alpha-Fmoc-N-omega-(2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl)-L-arginyl-glycine
CAS Number	660846-80-0
Molecular Formula	$C_{36}H_{43}N_5O_8S$
Molecular Weight	705.82 g/mol
Appearance	White to off-white powder
Solubility	Soluble in DMF, DMSO, NMP
Purity (HPLC)	≥ 98.0% (Critical for avoiding deletion sequences)
Chirality	L-Configuration (Arg)

Safety Assessment (SDS Core)

Based on GHS Classification standards for Fmoc-amino acid derivatives.

Hazard Identification

Signal Word:WARNING

Hazard Class	Code	Description
Skin Irritation	H315	Causes skin irritation.[1]
Eye Irritation	H319	Causes serious eye irritation.[1][2]
STOT-SE	H335	May cause respiratory irritation (Single Exposure).[1]

Precautionary Handling (P-Statements)

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- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1] Rationale: Fine peptide powders are potent respiratory sensitizers.
- P280: Wear protective gloves/eye protection/face protection.[1][2] Rationale: Fmoc derivatives can cause contact dermatitis.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][2] Remove contact lenses if present and easy to do.[1][2] Continue rinsing.[1][2]

Storage & Stability[1][4]

- Temperature: Store at +2°C to +8°C (Long-term: -20°C).
  - Scientific Note: While the Fmoc group is stable, the Pbf sulfonamide linkage can be susceptible to slow degradation if exposed to moisture and heat simultaneously.
- Atmosphere: Desiccate. Hygroscopic nature of Arginine derivatives requires strict moisture control.[1]

Strategic Application: Preventing DKP Formation

This section details the causality behind using this dipeptide.

The Mechanism of Failure (DKP)

When synthesizing a peptide from the C-terminus, if the first residue attached to the resin is Glycine (or Proline), and the second residue is coupled and then deprotected, the free amine of the second residue can back-bite onto the ester linkage connecting the first residue to the resin.

This nucleophilic attack forms a cyclic Diketopiperazine (DKP) and simultaneously cleaves the peptide from the resin, resulting in a massive loss of yield (often >50%) before synthesis has even truly begun.[1]

The Solution

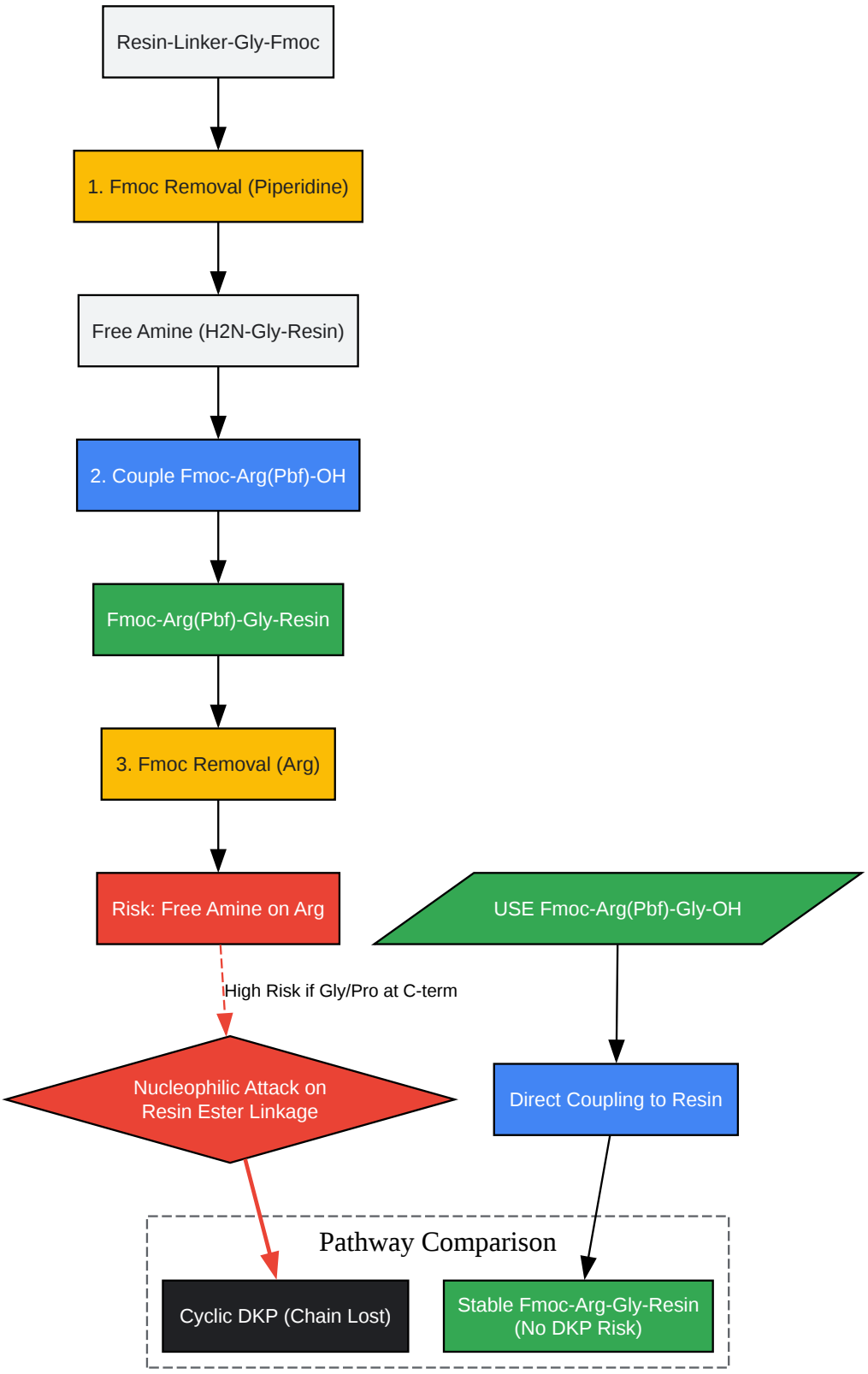
By introducing **Fmoc-Arg(Pbf)-Gly-OH** as a single unit:

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- The critical amide bond between Arg and Gly is pre-formed and stable.
- The Fmoc removal occurs on the Arginine, which is spatially distant from the resin ester linkage.
- Steric bulk of the Pbf group further inhibits cyclization.

Visualization: DKP Formation vs. Dipeptide Strategy

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Caption: Comparative pathway showing how the pre-formed dipeptide bypasses the DKP cyclization risk inherent in stepwise synthesis.

Experimental Protocols

Solubility & Preparation

Arginine derivatives can be viscous or slow to dissolve due to the bulky Pbf group.

- Solvent: DMF (Dimethylformamide) is preferred.[1][3]
- Concentration: 0.2 M to 0.5 M.[1]
- Tip: If the solution appears cloudy, add minimal NMP (N-methyl-2-pyrrolidone) or sonicate gently at 30°C. Do not heat above 40°C to prevent Fmoc degradation.[1]

Coupling Protocol (Standard SPPS)

This dipeptide couples like a standard amino acid, but the steric bulk of Pbf requires efficient activation.

Reagent	Equivalents	Role
Fmoc-Arg(Pbf)-Gly-OH	3.0 - 5.0 eq	Building Block
DIC (Diisopropylcarbodiimide)	3.0 - 5.0 eq	Activator
Oxyma Pure	3.0 - 5.0 eq	Additive (Suppresses racemization)
DMF	Solvent	Reaction Medium

Procedure:

- Dissolve the dipeptide and Oxyma in DMF.
- Add DIC immediately prior to adding to the resin.
- Reaction Time: 60–120 minutes at Room Temperature.

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- Monitoring: Kaiser Test (Ninhydrin) may be ambiguous due to steric hindrance; Chloranil test is recommended if coupling to a secondary amine (Proline).[1]

Cleavage & Deprotection (Pbf Removal)

The Pbf group is acid-labile but generates a reactive sulfonyl cation upon cleavage.[1] This cation can alkylate Tryptophan (Trp) or Tyrosine (Tyr) residues if not scavenged.[1]

Recommended Cocktail (Reagent K equivalent):

- TFA (Trifluoroacetic acid): 82.5%[1]
- Phenol: 5% (Scavenger for Pbf cations)[1]
- Water: 5% (Hydrolysis of esters)[1]
- Thioanisole: 5% (Accelerator/Scavenger)[1]
- EDT (Ethanedithiol): 2.5% (Essential if Cys/Met present; otherwise substitute with TIS)[1]

Time: 2–3 hours at Room Temperature. Note: Pbf removes faster than the older Pmc group, but Arginine is still the rate-limiting step in deprotection.

Quality Control & Analytics

HPLC Profile Expectations

- Retention Time: The Pbf group is highly lipophilic. If monitoring the reaction, the protected peptide will elute significantly later than the deprotected species.
- Impurity Markers:
  - +51 Da: Indicates incomplete Pbf removal or alkylation.[1]
  - -18 Da: Indicates potential aspartimide formation (if Asp is adjacent), though less likely with this specific dipeptide.[1]

Mass Spectrometry[1]

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- Target Mass: Calculate based on

  .

- Pbf Adducts: Watch for peaks at

  , indicating the Pbf group has re-attached to a nucleophilic side chain (Trp/Tyr) due to insufficient scavenging.

References

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